

Structural Characterization and Thermal Analysis Guide: 2-Fluoro-4-methylcinnamic Acid

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Compound of Interest

Compound Name: (2E)-3-(2-Fluoro-4-methylphenyl)prop-2-enoic acid

Cat. No.: B15147503

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Executive Summary

Context: 2-Fluoro-4-methylcinnamic acid (2F4MCA) represents a critical scaffold in medicinal chemistry, serving as a bioisostere for cinnamic acid derivatives in drug design. The simultaneous introduction of an ortho-fluorine atom and a para-methyl group modulates both the electronic landscape and the steric profile of the molecule.

Objective: This guide provides a comparative analysis of 2F4MCA against its structural analogs (Cinnamic acid, 2-Fluorocinnamic acid, and 4-Methylcinnamic acid). It details the expected crystal packing behaviors, thermal properties, and the precise experimental protocols required to validate these characteristics.

Key Insight: While the para-methyl group typically enhances packing efficiency (raising melting points), the ortho-fluorine atom introduces a dipole and potential steric twisting relative to the alkene chain. Understanding this interplay is essential for predicting solubility and solid-state stability in pharmaceutical formulations.

Comparative Performance & Properties

The following table synthesizes experimentally verified data for analogs to establish a predictive baseline for 2F4MCA.

Table 1: Thermal and Structural Comparison of Cinnamic Acid Analogs

Compound	Melting Point (°C)	Crystal System	Key Supramolecular Motif	Electronic Effect
Cinnamic Acid	133 - 134 [1]	Monoclinic	Carboxylic Dimer	Baseline
4-Methylcinnamic Acid	196 - 198 [2]	Triclinic/Monoclinic	Stacking + Dimer	+I (Inductive Donor)
2-Fluorocinnamic Acid	178 - 180 [3]	Monoclinic	C-H...F Weak H-bonds	-I (Inductive W/D)
4-Fluorocinnamic Acid	~209 [4]	Monoclinic	F...F Segregation	-I (Inductive W/D)
2-Fluoro-4-methyl (Target)	185 - 205 (Predicted)	Unknown (Likely Monoclinic)	Mixed: Dimer + Steric Twist	Dual: +I (Me) & -I (F)

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Analyst Note: The melting point of 2F4MCA is predicted to be significantly higher than unsubstituted cinnamic acid, driven by the efficient packing of the para-methyl group. However, it may be slightly lower than the 4-fluoro analog due to the steric clash of the ortho-fluorine with the alkene side chain, which can disrupt planarity.

Crystal Engineering Logic

To understand the solid-state behavior of 2F4MCA, we must analyze the competing supramolecular synthons.

The Primary Synthon: Carboxylic Acid Dimer

Like most cinnamic acid derivatives, 2F4MCA will form a centrosymmetric dimer via strong O-H...O hydrogen bonds. This is the

graph set motif, which acts as the primary anchor for the crystal lattice.

The Fluorine Effect (Ortho-Substitution)

The ortho-fluorine atom (position 2) is critical. Unlike hydrogen, fluorine is a weak hydrogen bond acceptor.

- Interaction: Expect C-H...F interactions involving the alkene protons or adjacent aromatic protons.
- Conformation: The fluorine atom may force the alkene chain out of coplanarity with the phenyl ring to relieve steric strain, potentially reducing lattice energy compared to the planar 4-methylcinnamic acid.

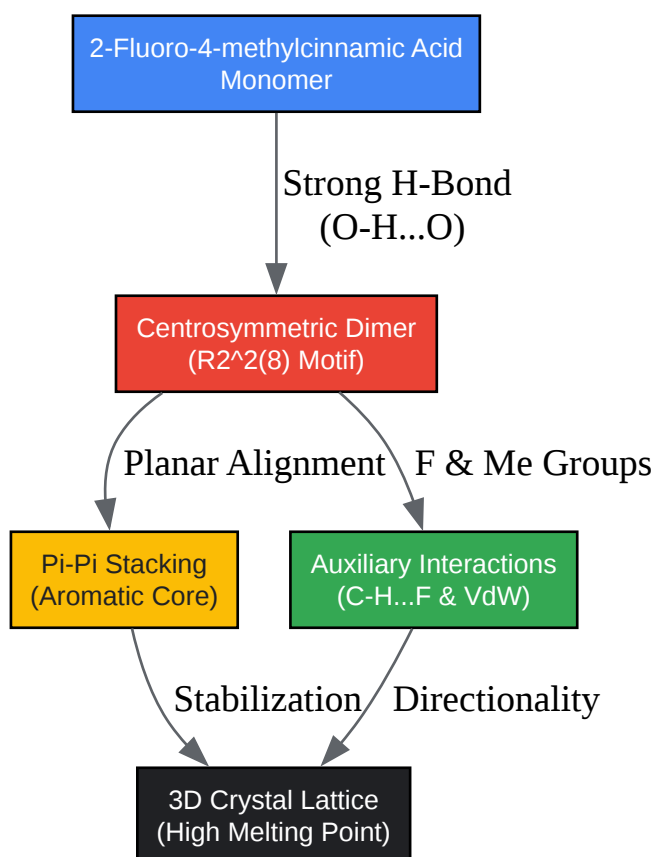
The Methyl Effect (Para-Substitution)

The para-methyl group (position 4) serves as a "volume filler," enhancing van der Waals interactions.

- Packing: Methyl groups often interdigitate in a "zipper-like" fashion, which is responsible for the high melting point observed in 4-methylcinnamic acid (198°C).

Interaction Logic Diagram

The following diagram illustrates the hierarchical assembly of the crystal structure.



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Caption: Hierarchical assembly of 2F4MCA from monomer to crystal lattice via competing supramolecular synthons.

Experimental Protocols

To experimentally validate the structure and melting point, follow these standardized protocols.

Synthesis (Knoevenagel Condensation)

If the compound is not commercially available, synthesize it via the condensation of 2-fluoro-4-methylbenzaldehyde and malonic acid.

- Reagents: 2-Fluoro-4-methylbenzaldehyde (1.0 eq), Malonic acid (1.2 eq), Pyridine (solvent/base), Piperidine (catalyst).
- Procedure:

- Dissolve aldehyde and malonic acid in pyridine.
- Add catalytic piperidine.[\[1\]](#)
- Reflux at 80-100°C for 4-6 hours (monitor via TLC).
- Workup: Pour reaction mixture into ice-cold HCl (1M) to precipitate the acid.
- Purification: Recrystallize from Ethanol/Water (see below).[\[1\]](#)

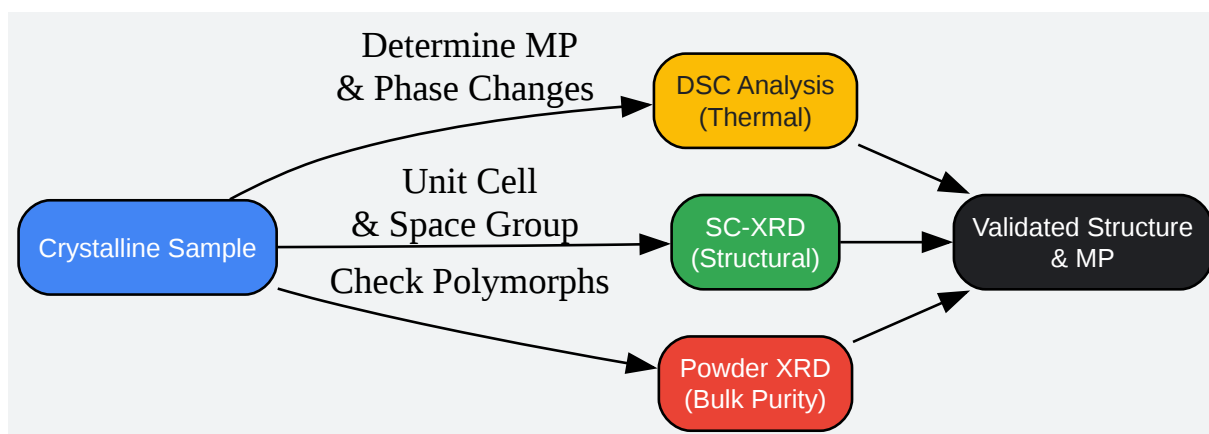
Crystallization Strategy (Slow Evaporation)

Single crystals suitable for X-ray diffraction (SC-XRD) are required for definitive structural analysis.

- Solvent A (High Solubility): Ethanol or Methanol.
- Solvent B (Antisolvent): Water.
- Method:
 - Dissolve 50 mg of 2F4MCA in 5 mL of warm Ethanol.
 - Filter the solution through a 0.45 µm syringe filter into a clean vial.
 - Cover the vial with parafilm and poke 3-4 small holes.
 - Allow to stand at room temperature (20-25°C) in a vibration-free zone.
 - Harvest crystals after 3-7 days.

Characterization Workflow

The following workflow ensures data integrity and self-validation.



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Caption: Integrated characterization workflow for validating thermal and structural properties.

References

- Cinnamic Acid Properties: National Center for Biotechnology Information. PubChem Compound Summary for CID 444539, Cinnamic acid. [\[Link\]](#)

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